

In-depth Technical Guide: 2-Cyclopropylethane-1-sulfonamide (CAS 1487784-84-8)

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Compound of Interest

Compound Name: 2-Cyclopropylethane-1-sulfonamide

Cat. No.: B2489308

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To: Researchers, Scientists, and Drug Development Professionals

Subject: Comprehensive Overview of **2-Cyclopropylethane-1-sulfonamide** (CAS 1487784-84-8)

Executive Summary

This document provides a comprehensive technical overview of the chemical compound **2-Cyclopropylethane-1-sulfonamide**, identified by the CAS number 1487784-84-8. The purpose of this guide is to consolidate the available scientific and technical information regarding this molecule to support research and development efforts. However, a thorough search of publicly available scientific literature and patent databases has revealed a significant lack of published data for this specific compound.

While the molecule is commercially available as a building block for chemical synthesis, there is no substantive information regarding its biological activity, mechanism of action, or specific applications in drug discovery. This guide will present the known chemical properties and then discuss the potential applications and research directions based on the general understanding of the sulfonamide and cyclopropyl moieties, which are common pharmacophores in medicinal chemistry.

Chemical Properties and Data

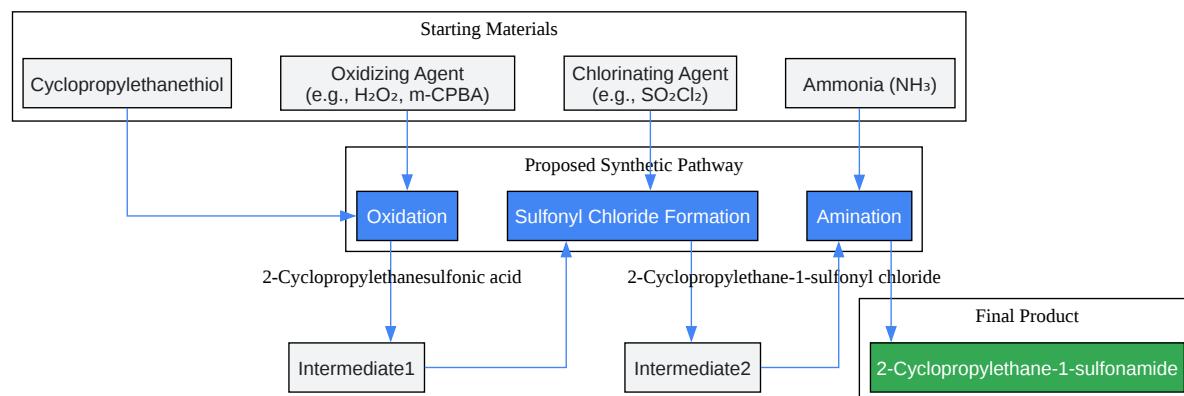
Based on information from chemical suppliers, the fundamental properties of **2-Cyclopropylethane-1-sulfonamide** are summarized below.

Property	Value	Source
CAS Number	1487784-84-8	Chemical Supplier Catalogs
Molecular Formula	C ₅ H ₁₁ NO ₂ S	Chemical Supplier Catalogs
Molecular Weight	149.21 g/mol	Chemical Supplier Catalogs
IUPAC Name	2-cyclopropylethane-1-sulfonamide	Chemical Supplier Catalogs
SMILES	C1CC1CCS(=O)(=O)N	Chemical Supplier Catalogs
Physical Form	Solid (presumed)	Inferred from typical small molecules of this class
Solubility	No data available	-
Melting Point	No data available	-
Boiling Point	No data available	-

Synthesis and Manufacturing

Detailed, peer-reviewed synthetic routes specifically for **2-Cyclopropylethane-1-sulfonamide** are not available in the current body of scientific literature. However, based on general principles of organic chemistry, a plausible synthetic pathway can be proposed.

A potential synthetic workflow is outlined below. It is important to note that this is a theoretical pathway and would require experimental validation.



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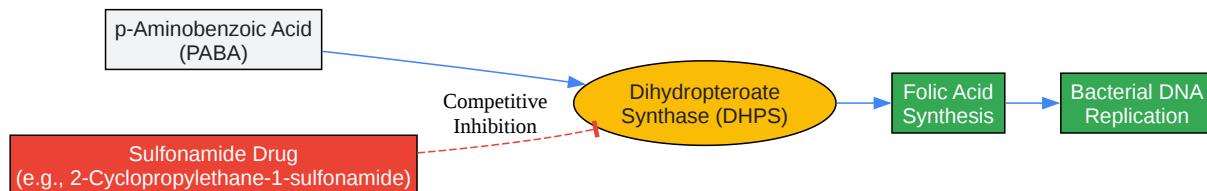
Figure 1: Proposed synthetic workflow for **2-Cyclopropylethane-1-sulfonamide**.

Potential Biological Activity and Signaling Pathways (Theoretical)

In the absence of specific data for **2-Cyclopropylethane-1-sulfonamide**, we can hypothesize its potential biological activities based on the well-established roles of the sulfonamide and cyclopropyl groups in medicinal chemistry.

Sulfonamide Moiety: The sulfonamide group is a key feature in a wide range of pharmaceuticals, most notably in antibacterial drugs (sulfa drugs). These drugs act as competitive inhibitors of the enzyme dihydropteroate synthase (DHPS), which is crucial for folate synthesis in bacteria. Inhibition of this pathway disrupts DNA synthesis and repair, leading to a bacteriostatic effect.

The general mechanism of action for sulfonamide antibacterial drugs is depicted below.



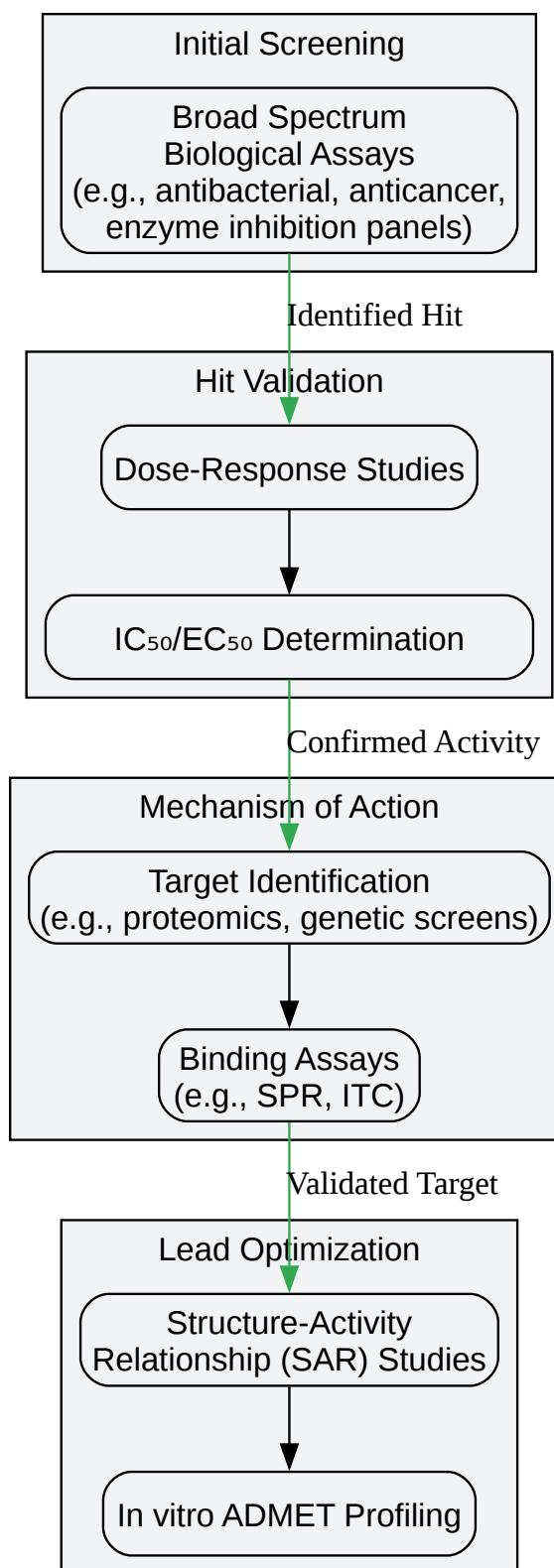
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Figure 2: Theoretical signaling pathway of sulfonamide antibacterial action.

Cyclopropyl Moiety: The cyclopropyl group is often incorporated into drug candidates to improve metabolic stability, enhance binding affinity to target proteins, and modulate lipophilicity. Its rigid, three-dimensional structure can provide favorable interactions within a protein's binding pocket.

Future Research Directions

Given the lack of available data, the following experimental workflow is proposed for the initial investigation of **2-Cyclopropylethane-1-sulfonamide**.



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Figure 3: Proposed experimental workflow for biological characterization.

Conclusion

2-Cyclopropylethane-1-sulfonamide (CAS 1487784-84-8) is a commercially available chemical compound with potential for application in drug discovery, largely inferred from the known properties of its constituent chemical moieties. At present, there is a significant void in the scientific literature regarding its synthesis, biological activity, and mechanism of action. This document serves as a foundational guide and a call for further research to elucidate the therapeutic potential of this molecule. The proposed theoretical frameworks and experimental workflows provide a starting point for researchers interested in exploring the properties and applications of **2-Cyclopropylethane-1-sulfonamide**.

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